

Cyclohexyl isothiocyanate synonyms and alternative names

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Compound of Interest

Compound Name: Cyclohexyl isothiocyanate

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An In-depth Technical Guide to **Cyclohexyl Isothiocyanate**: Properties, Synthesis, and Applications

For Researchers, Scientists, and Drug Development Professionals

Introduction

Cyclohexyl isothiocyanate is a versatile organic compound notable for its reactive isothiocyanate functional group attached to a cyclohexyl ring.^[1] This colorless to pale yellow liquid, characterized by a pungent odor, is a valuable reagent and building block in various fields, including organic synthesis, medicinal chemistry, and agrochemical development.^{[1][2]} Its utility stems from the electrophilic nature of the isothiocyanate group, which readily reacts with nucleophiles, and the lipophilic cyclohexyl moiety that can modulate the biological and physical properties of derivative compounds. This guide provides a comprehensive overview of **cyclohexyl isothiocyanate**, including its synonyms, chemical and physical properties, detailed synthesis protocols, and key applications with a focus on its role in research and development.

Nomenclature and Synonyms

Cyclohexyl isothiocyanate is known by several alternative names in chemical literature and commercial catalogs. A comprehensive list of its synonyms is provided in Table 1 for easy reference.

Table 1: Synonyms and Alternative Names for **Cyclohexyl Isothiocyanate**

Synonym/Alternative Name	Reference
Isothiocyanic acid, cyclohexyl ester	[2]
Cyclohexane, isothiocyanato-	[3]
1-Isothiocyanatocyclohexane	[2]
Isothiocyanatocyclohexane	[1]
Cyclohexyl-isothiocyanat	[1]
NSC 60129	[2]

Physicochemical and Spectroscopic Data

A summary of the key physicochemical and spectroscopic properties of **cyclohexyl isothiocyanate** is presented in the following tables. This data is essential for its handling, characterization, and use in experimental settings.

Physicochemical Properties

Table 2: Physicochemical Properties of **Cyclohexyl Isothiocyanate**

Property	Value	Reference
Molecular Formula	C ₇ H ₁₁ NS	[4]
Molecular Weight	141.23 g/mol	[4]
CAS Number	1122-82-3	[3]
Appearance	Clear, colorless to pale yellow liquid	[4]
Density	0.996 g/mL at 25 °C	[5]
Boiling Point	219 °C	[5]
Refractive Index (n _{20/D})	1.536	[5]
Solubility in Water	0.39 g/L (20 °C)	[2]
Flash Point	95.6 °C (204 °F)	[6]

Spectroscopic Data

Spectroscopic data is crucial for the identification and purity assessment of **cyclohexyl isothiocyanate**.

Table 3: Spectroscopic Data for **Cyclohexyl Isothiocyanate**

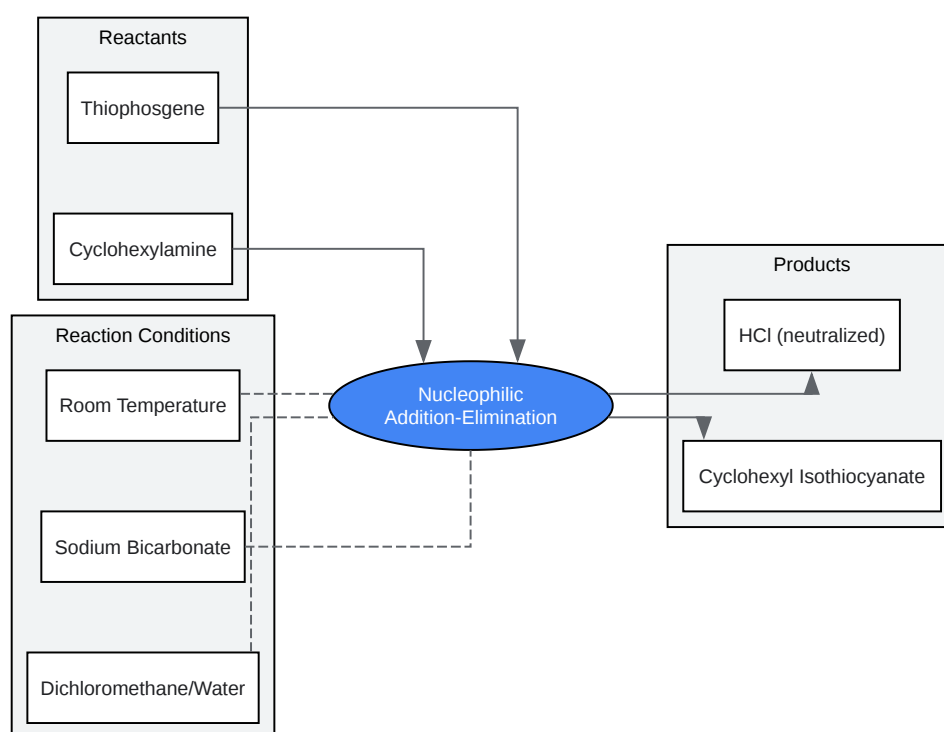
Spectroscopic Technique	Key Data/Signals	Reference
¹ H NMR	1.38–1.90 (m, 10H), 3.67–3.71 (m, 1H)	[7]
¹³ C NMR	Data available from various sources	[8]
IR (Infrared) Spectroscopy	Characteristic strong absorption around 2103 cm ⁻¹ for the -N=C=S group.	[7]
Mass Spectrometry (MS)	Molecular Ion Peak (M ⁺): m/z 141	[7]

Synthesis of Cyclohexyl Isothiocyanate: Experimental Protocols

Several methods have been reported for the synthesis of **cyclohexyl isothiocyanate**. Below are detailed protocols for two common laboratory-scale preparations.

Synthesis from Cyclohexylamine and Thiophosgene

This is a widely used method for preparing isothiocyanates.



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Caption: Synthesis of **Cyclohexyl Isothiocyanate** from Cyclohexylamine.

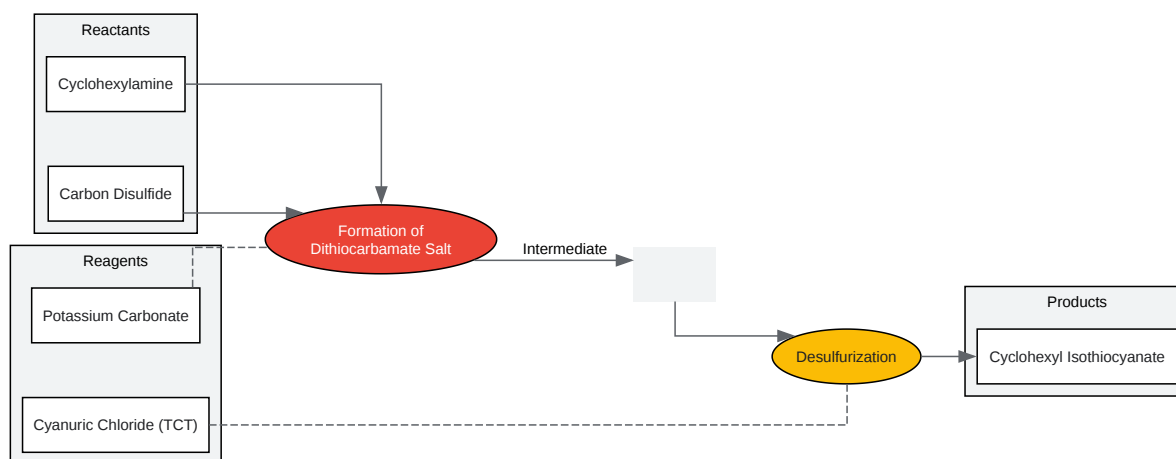
Experimental Protocol:

- In a well-ventilated fume hood, dissolve cyclohexylamine (1.0 eq) in dichloromethane (DCM).
- Combine the DCM solution with a saturated aqueous solution of sodium bicarbonate.
- Cool the biphasic mixture in an ice bath and stir vigorously.

- Slowly add a solution of thiophosgene (1.1 eq) in DCM to the reaction mixture.
- Allow the reaction to stir at room temperature until completion (monitored by TLC or GC).
- Separate the organic layer, wash with water and brine, and dry over anhydrous sodium sulfate.
- Remove the solvent under reduced pressure and purify the crude product by vacuum distillation to yield pure **cyclohexyl isothiocyanate**.

One-Pot Synthesis via Dithiocarbamate Intermediate

This method avoids the use of highly toxic thiophosgene.[7]



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Caption: One-Pot Synthesis via a Dithiocarbamate Intermediate.

Experimental Protocol:

- To a mixture of cyclohexylamine (1.0 eq) and potassium carbonate (2.0 eq) in water, add carbon disulfide (1.2 eq) dropwise at room temperature.
- Stir the mixture for several hours until the formation of the dithiocarbamate salt is complete (monitored by HPLC or GC).

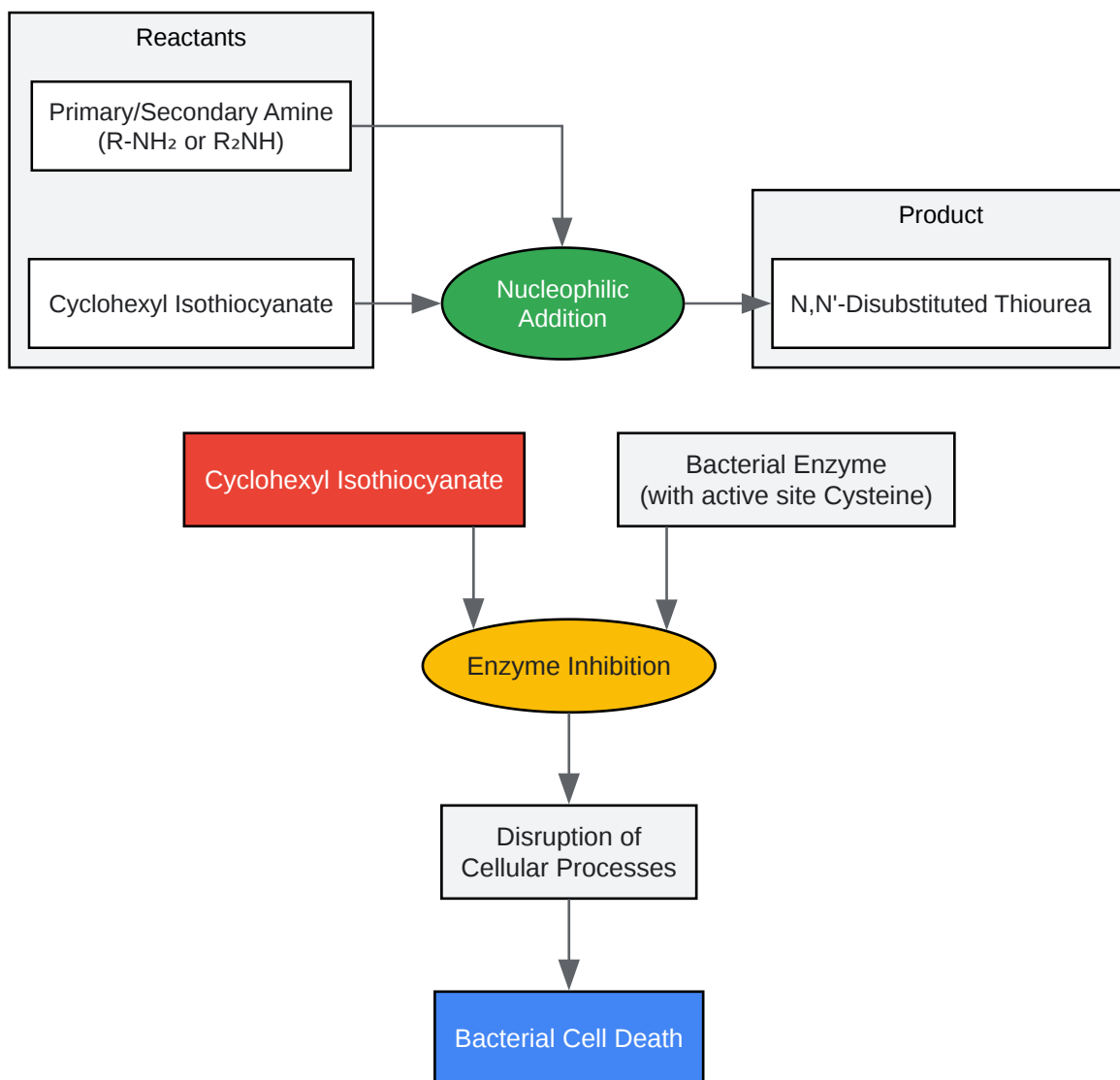
- Cool the reaction mixture to 0 °C.
- Add a solution of cyanuric chloride (0.5 eq) in dichloromethane dropwise.
- Stir the mixture for an additional 30 minutes.
- Separate the organic layer, wash with water and brine, and dry over anhydrous sodium sulfate.
- Remove the solvent under reduced pressure and purify the crude product by vacuum distillation.^[7]

Reactivity and Chemical Applications

The isothiocyanate group in **cyclohexyl isothiocyanate** is a versatile functional group for organic synthesis.

Reaction with Amines to Form Thioureas

A key reaction of isothiocyanates is their reaction with primary and secondary amines to form N,N'-disubstituted thioureas. These derivatives are of significant interest in medicinal chemistry due to their wide range of biological activities.



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